

FR-190997 solubility and stability issues

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Compound of Interest

Compound Name: FR-190997

Cat. No.: B1674017

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FR-190997 Technical Support Center

Welcome to the technical support center for **FR-190997**. This resource is designed to assist researchers, scientists, and drug development professionals in addressing common challenges related to the solubility and stability of **FR-190997** during their experiments.

Frequently Asked Questions (FAQs)

Q1: What is **FR-190997** and what is its primary mechanism of action?

FR-190997 is a potent and selective, non-peptide partial agonist of the bradykinin B2 receptor (B2R).[1][2] Its mechanism of action involves binding to and activating the B2R, a G protein-coupled receptor. This activation can trigger various downstream signaling pathways, including the mobilization of intracellular calcium ($[Ca^{2+}]_i$) and the production of prostaglandins.[2] It has shown antiproliferative activity in cancer cell lines and has been investigated for its potential in lowering intraocular pressure.[1][2]

Q2: I am observing lower than expected potency or inconsistent results in my cell-based assays. What could be the cause?

Inconsistent results or lower than expected potency can stem from several factors related to the handling of **FR-190997**:

- **Solubility Issues:** **FR-190997** has low aqueous solubility. Improper dissolution can lead to a lower effective concentration in your assay. Ensure the compound is fully dissolved in a suitable organic solvent like DMSO before preparing your final dilutions in aqueous media.

- **Stability in Media:** The stability of **FR-190997** in cell culture media over long incubation periods has not been extensively documented. The compound may degrade under standard cell culture conditions (37°C, 5% CO₂). This can be particularly problematic in experiments lasting 24 hours or longer.
- **Adsorption to Plastics:** Lipophilic compounds can sometimes adsorb to plasticware, reducing the actual concentration available to the cells. Using low-adsorption plastics or pre-coating plates may mitigate this.
- **Freeze-Thaw Cycles:** Repeatedly freezing and thawing a stock solution can lead to degradation of the compound. It is recommended to aliquot stock solutions into single-use volumes.

Q3: What is the best way to prepare a stock solution of **FR-190997**?

Due to its low water solubility, it is recommended to prepare stock solutions of **FR-190997** in an organic solvent. Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent.

Q4: What are the recommended storage conditions for **FR-190997**?

For optimal stability, **FR-190997** should be stored under the following conditions:

Form	Storage Temperature	Duration
Powder	-20°C	3 years
4°C	2 years	
In Solvent (e.g., DMSO)	-80°C	6 months
-20°C	1 month	

Note: The product is generally stable at room temperature for a few days, such as during shipping.

Troubleshooting Guides

Issue 1: Precipitate Formation in Cell Culture Medium

Problem: A precipitate is observed after diluting the **FR-190997** DMSO stock solution into the aqueous cell culture medium.

Possible Causes & Solutions:

Cause	Solution
Poor Solubility: The concentration of FR-190997 in the final medium exceeds its solubility limit.	- Increase the final DMSO concentration slightly (while ensuring it remains non-toxic to your cells, typically $\leq 0.5\%$).- Prepare a more dilute stock solution in DMSO to reduce the amount of solvent added to the medium.- Consider using a vehicle that includes a solubilizing agent, such as a low concentration of a non-ionic surfactant, if compatible with your experimental setup.
Interaction with Media Components: Components in the cell culture medium, such as proteins in fetal bovine serum (FBS), may cause the compound to precipitate.	- Prepare the final dilution in a serum-free medium first, and then add it to the cells with their serum-containing medium.- Test the solubility of FR-190997 in your specific cell culture medium at the desired concentration before starting the experiment.

Issue 2: High Variability Between Experimental Replicates

Problem: Significant variability is observed in the biological response to **FR-190997** across replicate wells or experiments.

Possible Causes & Solutions:

Cause	Solution
Inconsistent Compound Degradation: The rate of FR-190997 degradation may vary due to slight differences in experimental conditions (e.g., incubation time, light exposure).	- Standardize all experimental procedures, including the timing of media changes and compound addition.- Protect FR-190997 solutions from light, as complex organic molecules can be light-sensitive.- For long-term experiments, consider replenishing the medium with freshly prepared FR-190997 at regular intervals.
Incomplete Dissolution: The stock solution may not be homogeneously dissolved, leading to inconsistent concentrations in the final dilutions.	- Ensure the stock solution is completely clear before making dilutions. Gentle warming or vortexing may aid dissolution.- Visually inspect the diluted medium for any signs of precipitation before adding it to the cells.

Data Presentation

Physicochemical Properties of FR-190997

Property	Value
Molecular Formula	C ₃₇ H ₃₃ Cl ₂ N ₅ O ₅
Molecular Weight	698.6 g/mol
Appearance	Solid
LogP	5.8

Recommended Formulations for In Vivo Studies

Note: These are general formulations and may require optimization for your specific animal model and administration route.

Formulation	Composition
Oral Formulation 1	Suspend in 0.5% Carboxymethyl cellulose (CMC) in water.
Oral Formulation 2	Dissolve in PEG400.
Injection Formulation 1	10% DMSO, 40% PEG300, 5% Tween 80, 45% saline.
Injection Formulation 2	10% DMSO, 90% Corn oil.

Experimental Protocols

Protocol: Preparation of FR-190997 Stock Solution for In Vitro Use

- **Weighing:** Accurately weigh the desired amount of **FR-190997** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of high-purity, anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
- **Dissolution:** Vortex the solution until the powder is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** Aliquot the stock solution into single-use volumes in sterile, light-protected tubes. Store the aliquots at -20°C or -80°C.

Protocol: Conducting a Preliminary Stability Assessment in Cell Culture Medium

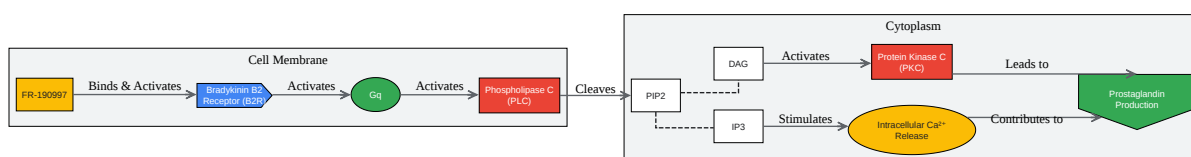
Given the lack of published stability data, it is advisable to perform a preliminary stability test in your specific experimental conditions.

- **Preparation:** Prepare your complete cell culture medium (including serum and any other supplements).

- Spiking: Add **FR-190997** to the medium at the final working concentration you intend to use in your experiments.
- Incubation: Incubate the **FR-190997**-containing medium under your standard experimental conditions (e.g., 37°C, 5% CO₂).
- Sampling: At various time points (e.g., 0, 2, 6, 12, 24, 48 hours), take an aliquot of the medium.
- Analysis: Analyze the concentration of the remaining **FR-190997** in each aliquot using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).
- Evaluation: Plot the concentration of **FR-190997** against time to determine its stability profile in your specific medium.

Visualizations

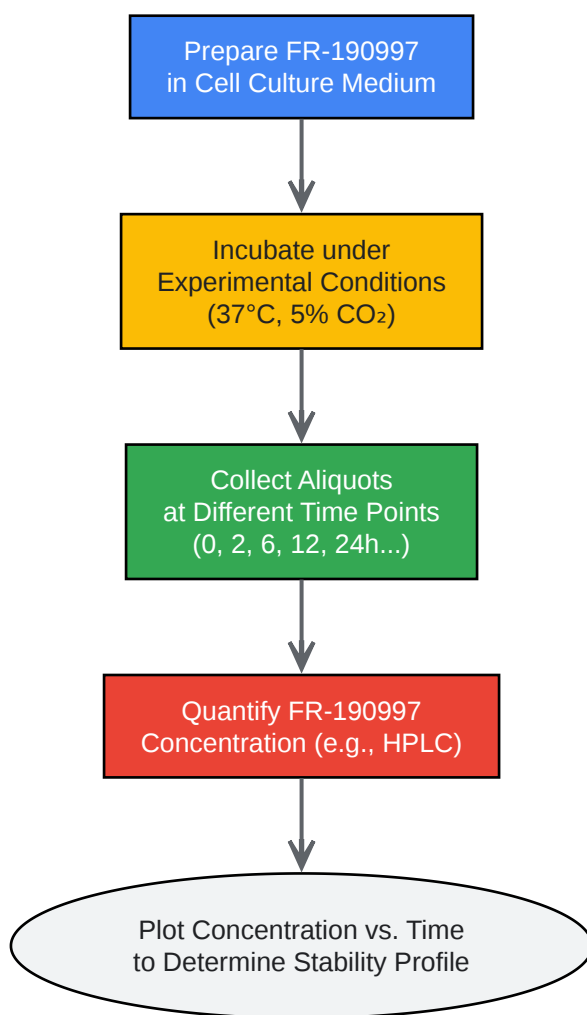
Bradykinin B2 Receptor Signaling Pathway



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Caption: Simplified signaling pathway of **FR-190997** via the Bradykinin B2 Receptor.

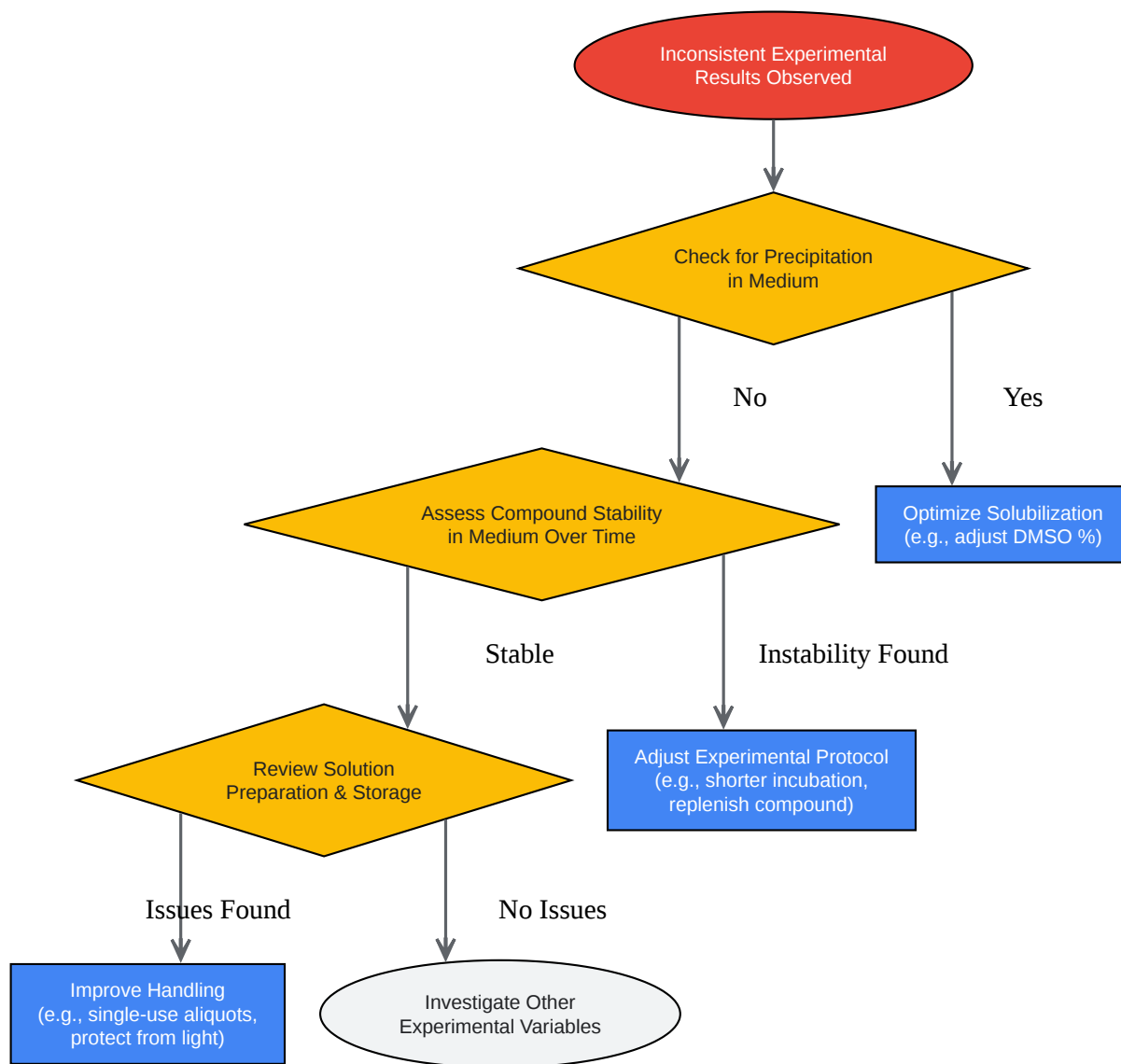
Experimental Workflow for Assessing FR-190997 Stability



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Caption: Workflow for conducting a preliminary stability assessment of **FR-190997**.

Troubleshooting Logic for Inconsistent Results



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Caption: A logical approach to troubleshooting inconsistent results with **FR-190997**.

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References

- 1. Potent antiproliferative activity of bradykinin B2 receptor selective agonist FR-190997 and analogue structures thereof: A paradox resolved? - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. FR-190997, a nonpeptide bradykinin B2-receptor partial agonist, is a potent and efficacious intraocular pressure lowering agent in ocular hypertensive cynomolgus monkeys - PubMed [pubmed.ncbi.nlm.nih.gov]
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